Structural Analysis of 1-Boc-2-propylpiperazine: A Technical Guide

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Compound of Interest

Compound Name:	*tert-Butyl 2-propylpiperazine-1-carboxylate*
CAS No.:	*1027511-67-6*
Cat. No.:	*B1291350*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural analysis of 1-Boc-2-propylpiperazine (**tert-butyl 2-propylpiperazine-1-carboxylate**). Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide leverages data from closely related analogs, such as 1-Boc-2-methylpiperazine, and established principles of conformational analysis and spectroscopic techniques for substituted piperazines. The methodologies and expected outcomes detailed herein serve as a robust framework for the synthesis, characterization, and structural elucidation of 1-Boc-2-propylpiperazine and similar derivatives.

Introduction

1-Boc-2-propylpiperazine is a substituted piperazine derivative featuring a tert-butoxycarbonyl (Boc) protecting group on one nitrogen and a propyl group at the C2 position of the piperazine ring. The piperazine scaffold is a privileged structure in medicinal chemistry, appearing in numerous pharmacologically active compounds. The presence and conformation of

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substituents on the piperazine ring are critical for biological activity, influencing factors such as receptor binding affinity and pharmacokinetic properties. A thorough structural analysis is therefore essential for understanding its chemical behavior and potential applications in drug discovery and development.

This guide covers the key aspects of its structural analysis, including its synthesis, spectroscopic characterization (NMR, IR, and Mass Spectrometry), and crystallographic and conformational analysis.

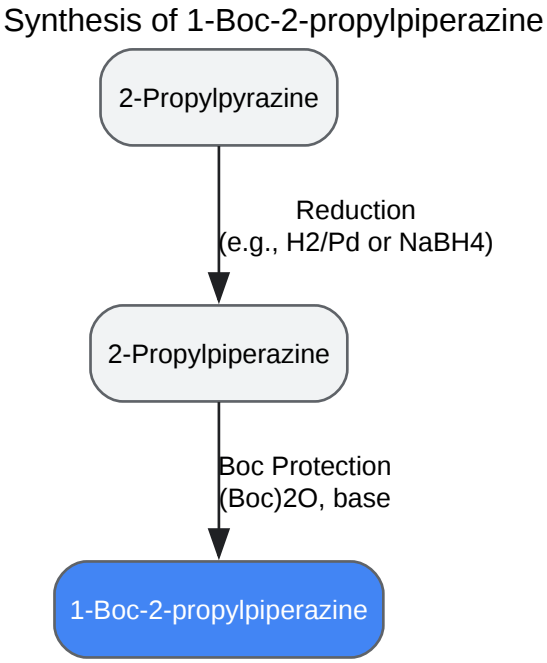
Synthesis

The synthesis of 1-Boc-2-propylpiperazine can be achieved through a variety of established methods for the mono-N-Boc protection and C2-alkylation of piperazine. A common and effective approach involves the reductive amination of a suitable precursor.

General Synthesis Pathway

A plausible synthetic route to 1-Boc-2-propylpiperazine is outlined below. This pathway involves the initial formation of a pyrazine precursor, followed by reduction and subsequent N-Boc protection.

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Caption: Proposed synthesis pathway for 1-Boc-2-propylpiperazine.

Experimental Protocol: Synthesis of 1-Boc-2-alkylpiperazines (General Procedure)

This protocol is a general representation and may require optimization for the specific synthesis of 1-Boc-2-propylpiperazine.

- Synthesis of 2-Alkylpiperazine: A suitable pyrazine derivative (e.g., 2-propylpyrazine) is dissolved in an appropriate solvent (e.g., ethanol or methanol).
- A reducing agent, such as sodium borohydride or catalytic hydrogenation (e.g., H2 over Palladium on carbon), is added portion-wise at a controlled temperature (e.g., 0 °C to room temperature).
- The reaction is monitored by a suitable technique (e.g., TLC or GC-MS) until completion.

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- The reaction mixture is worked up by quenching the excess reducing agent, followed by extraction and purification to yield the 2-alkylpiperazine.
- N-Boc Protection: The synthesized 2-alkylpiperazine is dissolved in a solvent like dichloromethane or tetrahydrofuran.
- A base (e.g., triethylamine or diisopropylethylamine) is added, followed by the dropwise addition of di-tert-butyl dicarbonate ((Boc)2O).
- The reaction is stirred at room temperature until the starting material is consumed.
- The reaction is quenched with water, and the product is extracted with an organic solvent.
- The organic layer is washed, dried, and concentrated under reduced pressure.
- The crude product is purified by column chromatography to afford the pure 1-Boc-2-alkylpiperazine.

Spectroscopic Analysis

Spectroscopic methods are fundamental to the structural elucidation of 1-Boc-2-propylpiperazine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. Due to the lack of specific data for 1-Boc-2-propylpiperazine, the following table summarizes representative ^{1}H and ^{13}C NMR data for the closely related analog, 1-Boc-2-methylpiperazine.[1] The chemical shifts for the propyl group in the target molecule would differ accordingly.

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Assignment	^{1}H NMR (δ, ppm)	^{13}C NMR (δ, ppm)
$C(CH_3)_3$	1.45 (s, 9H)	28.7
$C(CH_3)_3$	-	78.9
Piperazine-H	3.90 – 3.81 (m, 1H)	-
Piperazine-H	3.39 – 3.28 (m, 2H)	-
Piperazine-C	-	52.9
Piperazine-C	-	46.4
CH_3	1.14 (d, J = 6.3 Hz, 3H)	20.7
NH	Not explicitly reported	-

Data for 1-Boc-2-methylpiperazine in $CDCl_3$.[1]

Expected NMR Features for 1-Boc-2-propylpiperazine:

- ^{1}H NMR: The spectrum would show characteristic signals for the tert-butyl group (a singlet around 1.4-1.5 ppm), the propyl group (a triplet for the methyl, a multiplet for the methylene adjacent to the methyl, and another multiplet for the methylene attached to the piperazine ring), and complex multiplets for the piperazine ring protons. The chemical shifts of the piperazine protons would be influenced by the presence of the Boc and propyl groups and the conformational dynamics of the ring.

- ^{13}C NMR: The spectrum would display signals for the carbons of the Boc group (around 28 ppm for the methyls and 80 ppm for the quaternary carbon), the propyl group, and the piperazine ring. The chemical shifts of the piperazine carbons would indicate the presence of the substituents.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

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Functional Group	Expected Wavenumber (cm^{-1})
N-H Stretch (secondary amine)	3300 - 3500 (broad)
C-H Stretch (alkane)	2850 - 3000
C=O Stretch (carbamate)	1680 - 1700
C-N Stretch	1000 - 1250

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

- Expected Molecular Ion Peak (M^+): For $C_{12}H_{24}N_2O_2$, the expected monoisotopic mass is approximately 228.18 g/mol .
- Fragmentation: Common fragmentation patterns would involve the loss of the Boc group (a fragment at M-100 or M-56) and cleavage of the propyl group or the piperazine ring.

Crystallographic and Conformational Analysis

The three-dimensional structure of 1-Boc-2-propylpiperazine is crucial for understanding its interactions with biological targets.

X-ray Crystallography

Single-crystal X-ray diffraction would provide the most definitive structural information, including bond lengths, bond angles, and the solid-state conformation. While no specific crystallographic data for 1-Boc-2-propylpiperazine is available, studies on other substituted piperazines have shown that the piperazine ring typically adopts a chair conformation.[2][3] The substituents can occupy either axial or equatorial positions, and the preferred conformation will depend on steric and electronic factors.

Conformational Analysis in Solution

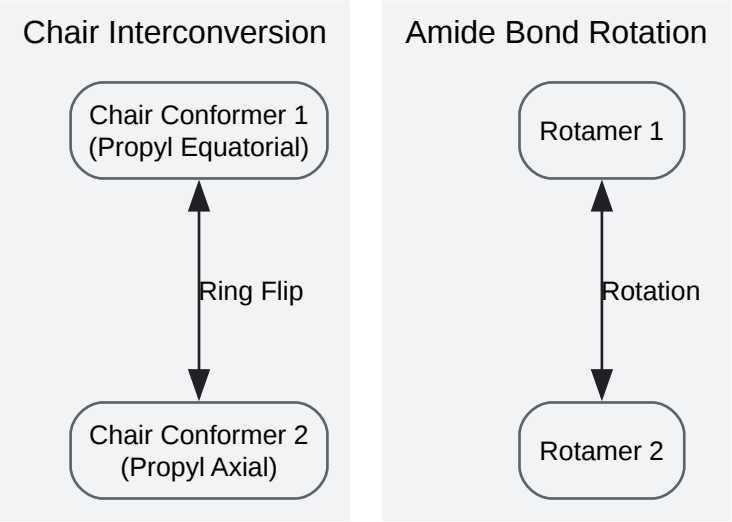
In solution, the piperazine ring can undergo conformational inversion. The presence of bulky substituents like the Boc and propyl groups can influence the rate of this inversion and the

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equilibrium between different conformers.

Dynamic NMR studies on similar N-substituted piperazines have shown that the rotation around the N-C(O) amide bond of the Boc group can be restricted, leading to the observation of distinct rotamers at lower temperatures.[4][5] Similarly, the chair-to-chair interconversion of the piperazine ring can also be slow on the NMR timescale, resulting in complex spectra.[4]

Conformational Dynamics of 1-Boc-2-propylpiperazine



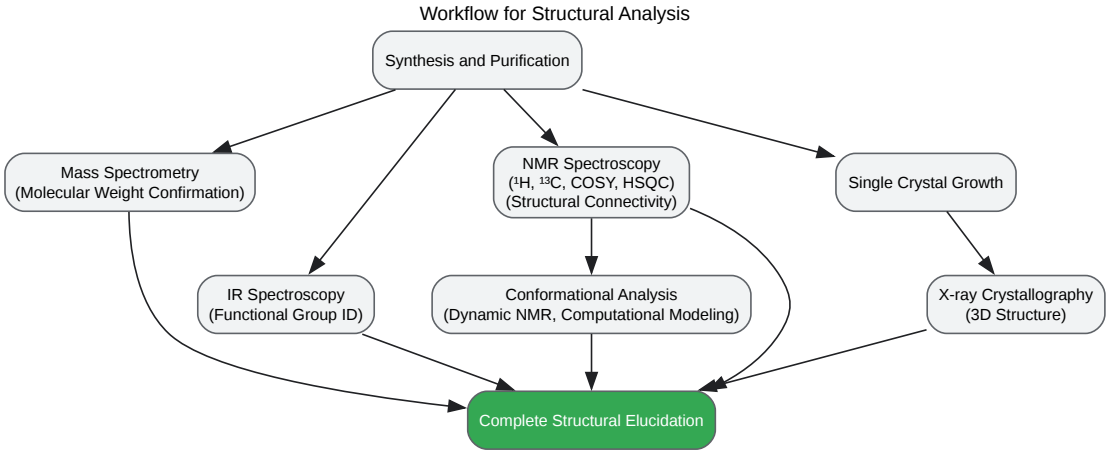
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Caption: Conformational dynamics in 1-Boc-2-propylpiperazine.

Experimental Workflow for Structural Analysis

A typical workflow for the comprehensive structural analysis of a newly synthesized batch of 1-Boc-2-propylpiperazine is depicted below.

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Caption: A typical experimental workflow for structural analysis.

Conclusion

This technical guide provides a foundational understanding of the structural analysis of 1-Boc-2-propylpiperazine for researchers and scientists in the field of drug development. While specific experimental data for this molecule is not readily available, the principles and representative data from analogous compounds offer a clear path for its synthesis, characterization, and detailed structural elucidation. The conformational flexibility of the piperazine ring and the influence of its substituents are key factors that must be carefully considered in its structural analysis and potential applications. The methodologies outlined here provide a comprehensive framework for obtaining the critical structural information necessary to advance research and development involving this and related piperazine derivatives.

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